

JNJ-42041935: Application Notes and Protocols for Ischemic Injury Models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-42041935

Cat. No.: B608221

[Get Quote](#)

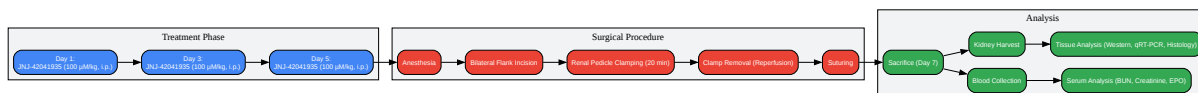
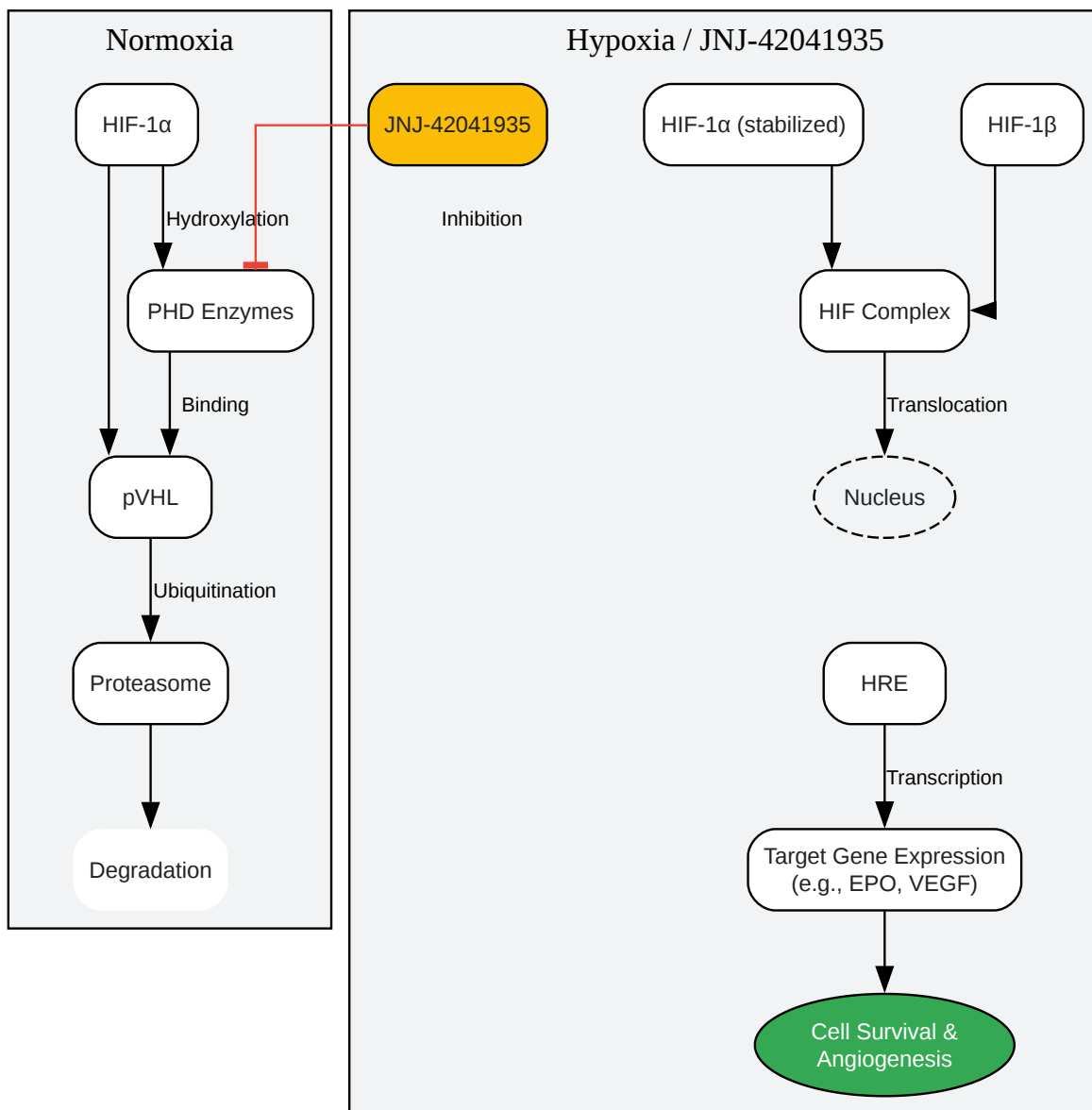
For Researchers, Scientists, and Drug Development Professionals

Introduction

JNJ-42041935 is a potent, selective, and reversible inhibitor of prolyl hydroxylase domain (PHD) enzymes.[1][2] By inhibiting PHD1, PHD2, and PHD3, **JNJ-42041935** prevents the degradation of Hypoxia-Inducible Factor- α (HIF- α), leading to its accumulation and the subsequent activation of HIF-responsive genes.[2] This pathway is a critical component of the cellular response to hypoxia and plays a protective role in ischemic conditions. Consequently, **JNJ-42041935** is a valuable pharmacological tool for studying the therapeutic potential of HIF stabilization in various ischemic injury models.

Mechanism of Action

Under normoxic conditions, PHD enzymes hydroxylate proline residues on HIF- α subunits, targeting them for ubiquitination and proteasomal degradation. **JNJ-42041935** acts as a 2-oxoglutarate competitive inhibitor of PHDs, preventing this hydroxylation.[2] This leads to the stabilization of HIF- α , which then translocates to the nucleus, dimerizes with HIF- β , and binds to Hypoxia-Response Elements (HREs) in the promoter regions of target genes. The resulting upregulation of genes involved in erythropoiesis, angiogenesis, and cell survival contributes to tissue protection and repair in the context of ischemia.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. oulurepo.oulu.fi [oulurepo.oulu.fi]
- 2. 2024.sci-hub.box [2024.sci-hub.box]
- To cite this document: BenchChem. [JNJ-42041935: Application Notes and Protocols for Ischemic Injury Models]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b608221#nj-42041935-for-studying-ischemic-injury-models>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com